

3-Iodobenzaldehyde chemical structure and molecular weight

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Compound of Interest

Compound Name: 3-Iodobenzaldehyde

Cat. No.: B1295965

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An In-depth Technical Guide to 3-Iodobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Iodobenzaldehyde**, a key aromatic organic compound. It details its chemical structure, molecular properties, and common synthetic protocols. This document serves as a crucial resource for professionals engaged in organic synthesis, medicinal chemistry, and drug discovery, where **3-Iodobenzaldehyde** is a valuable intermediate.

Chemical Structure and Properties

3-Iodobenzaldehyde is a substituted aromatic aldehyde. The structure consists of a benzene ring substituted with an aldehyde group (-CHO) and an iodine atom (-I) at the meta-position (position 3). This substitution pattern imparts specific reactivity and properties to the molecule, making it a versatile building block in organic chemistry.

Below is a diagram representing the chemical structure of **3-Iodobenzaldehyde**.

Caption: Chemical structure of **3-Iodobenzaldehyde**.

Physicochemical Data

The key quantitative properties of **3-Iodobenzaldehyde** are summarized in the table below. These parameters are essential for designing reactions, purification procedures, and for the overall characterization of the compound.

| Property | Value | References |
|-------------------|---|--------------|
| Molecular Formula | C ₇ H ₅ IO | [1][2][3][4] |
| Molecular Weight | 232.02 g/mol | [1][2][3] |
| CAS Number | 696-41-3 | [1][3] |
| Appearance | White to pale yellow crystalline powder | [4][5] |
| Melting Point | 57-60 °C | [3][4][6] |
| Boiling Point | 124-125 °C at 13 mmHg | [4] |
| Solubility | Slightly soluble in water | [4] |
| SMILES | <chem>C1=CC(=CC(=C1)I)C=O</chem> | [2][3] |
| InChIKey | RZODAQZAFBFLS-UHFFFAOYSA-N | [2][3] |

Synthesis Protocols

3-Iodobenzaldehyde can be synthesized through various methods, primarily involving the direct iodination of benzaldehyde or the oxidation of 3-iodobenzyl alcohol. One common and efficient laboratory-scale synthesis involves the iodination of benzaldehyde using an iodine source in the presence of an oxidizing agent.

Experimental Protocol: Iodination of Benzaldehyde

This protocol describes the synthesis of **3-Iodobenzaldehyde** from benzaldehyde using PIDA (diacetoxyiodobenzene) and molecular iodine.

Materials:

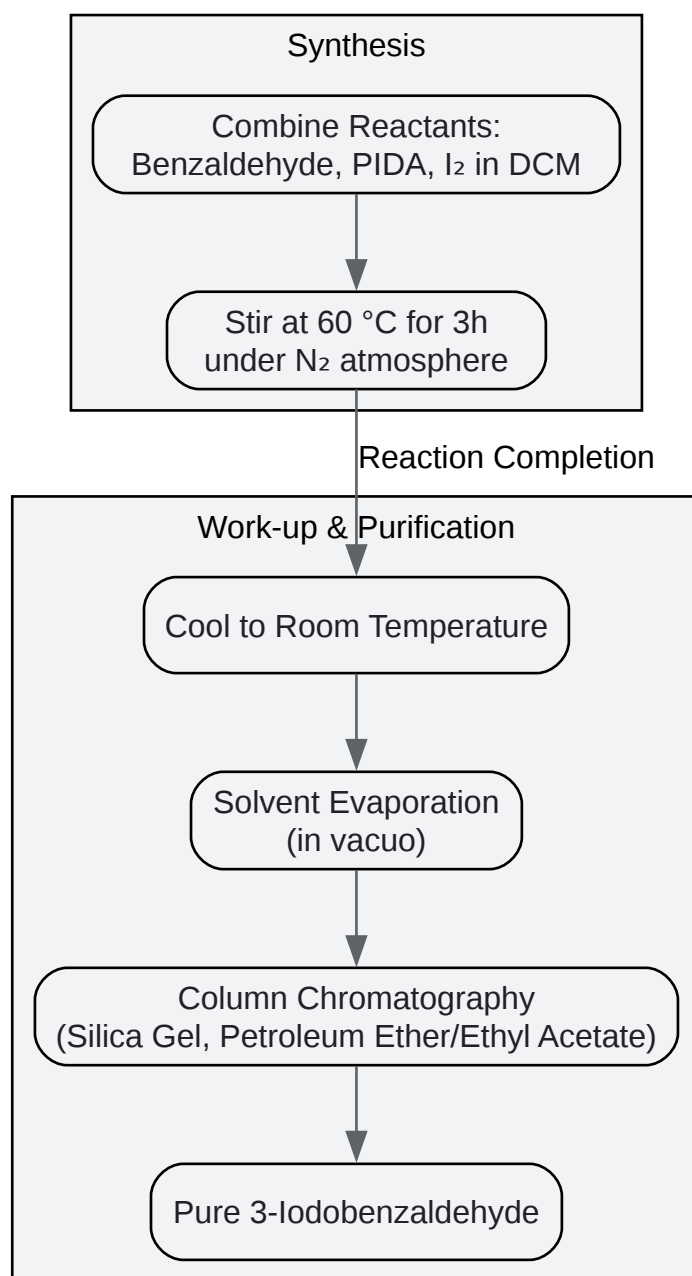
- Benzaldehyde

- PIDA (diacetoxyiodobenzene)
- Iodine (I₂)
- Dichloromethane (DCM)
- Petroleum ether
- Ethyl acetate
- Schlenk tube
- Magnetic stirrer and heating mantle
- Nitrogen atmosphere
- Silica gel for column chromatography

Procedure:[\[7\]](#)

- Combine benzaldehyde (1 mmol), PIDA (1.5 mmol), and I₂ (1 mmol) in a Schlenk tube.
- Add 2 mL of dichloromethane (DCM) to the mixture.
- Stir the reaction mixture under a nitrogen atmosphere at 60 °C for 3 hours using a heating mantle.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Concentrate the mixture in vacuo to remove the solvent.
- Purify the crude product by column chromatography on silica gel.
- Elute the column with a mixture of petroleum ether and ethyl acetate (15:1) to obtain the purified **3-iodobenzaldehyde**.

The following diagram illustrates the workflow for this synthesis and purification process.



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Caption: Experimental workflow for the synthesis of **3-Iodobenzaldehyde**.

Applications in Research and Drug Development

3-Iodobenzaldehyde serves as a versatile intermediate in the synthesis of a wide range of more complex molecules.[5] Its aldehyde functional group can undergo various reactions such as oxidation, reduction, and condensation. The iodine atom is a key feature, enabling its use in

cross-coupling reactions like Suzuki, Heck, and Sonogashira couplings to form new carbon-carbon or carbon-heteroatom bonds.

Its applications include:

- Starting material for the preparation of 3-iodocinnamic acid and other substituted aromatic compounds.
- Intermediate in the synthesis of potent and selective human V1a receptor antagonists, which are potential ligands for PET or SPECT imaging.[3]
- Building block in medicinal chemistry for the development of novel therapeutic agents.[8]

While **3-Iodobenzaldehyde** is a crucial precursor in the synthesis of biologically active molecules, information regarding its direct involvement in specific biological signaling pathways is not extensively documented in the public domain. Its primary role is that of a scaffold or intermediate used to construct larger molecules with desired pharmacological activities.

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